

# An In-depth Technical Guide to the Safe Handling of (E)-5-Tetradecene

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## Compound of Interest

Compound Name: (E)-5-Tetradecene

Cat. No.: B196200

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This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive safety and handling information for **(E)-5-Tetradecene**. The following sections detail the chemical and physical properties, hazard identification, handling and storage protocols, emergency procedures, and waste disposal of this compound.

## Chemical and Physical Properties

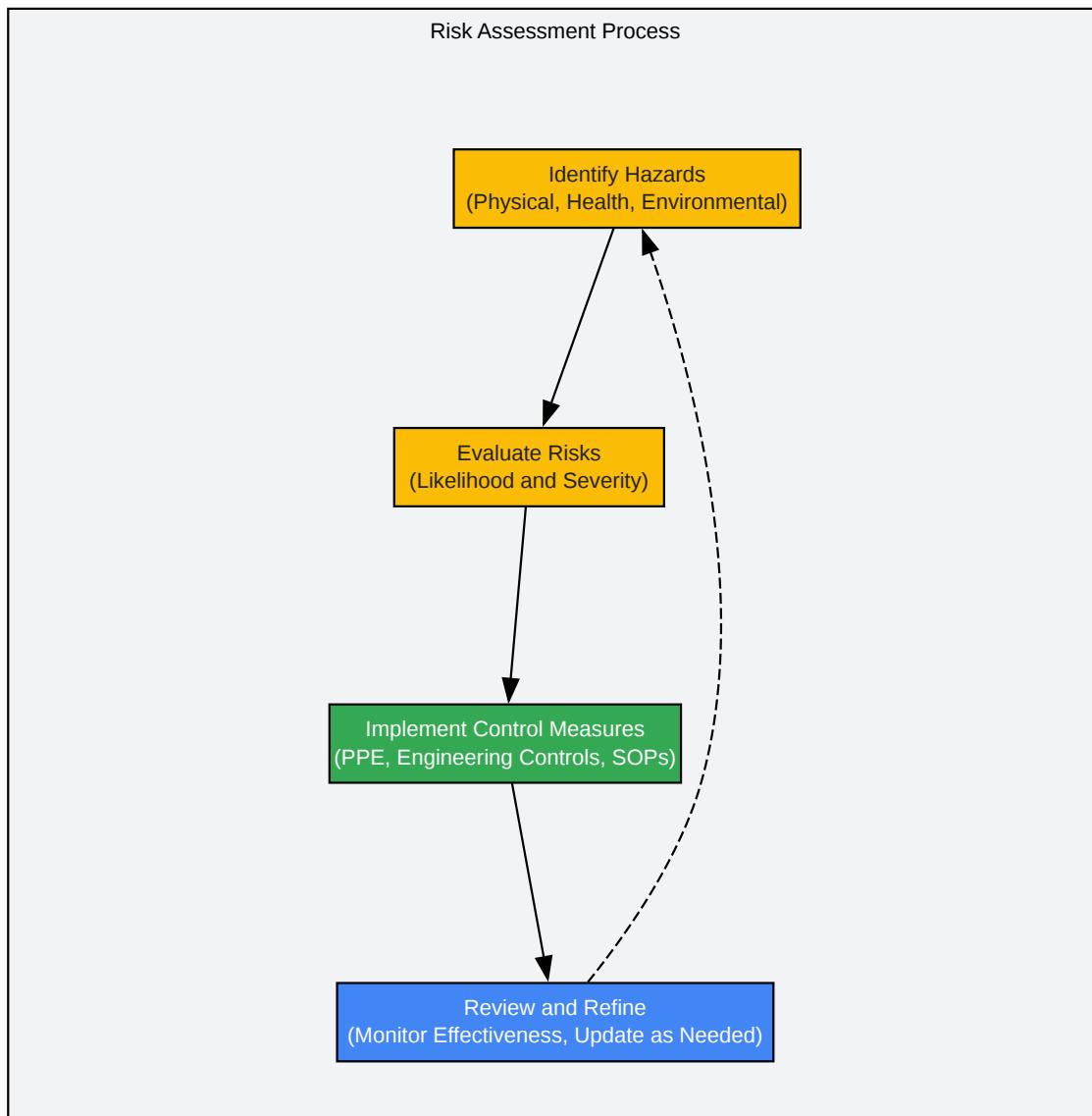
**(E)-5-Tetradecene** is a long-chain alkene. While specific data for this isomer can be limited, the following table summarizes its known properties, supplemented with data from its close isomer, 1-tetradecene, for a more complete safety profile.

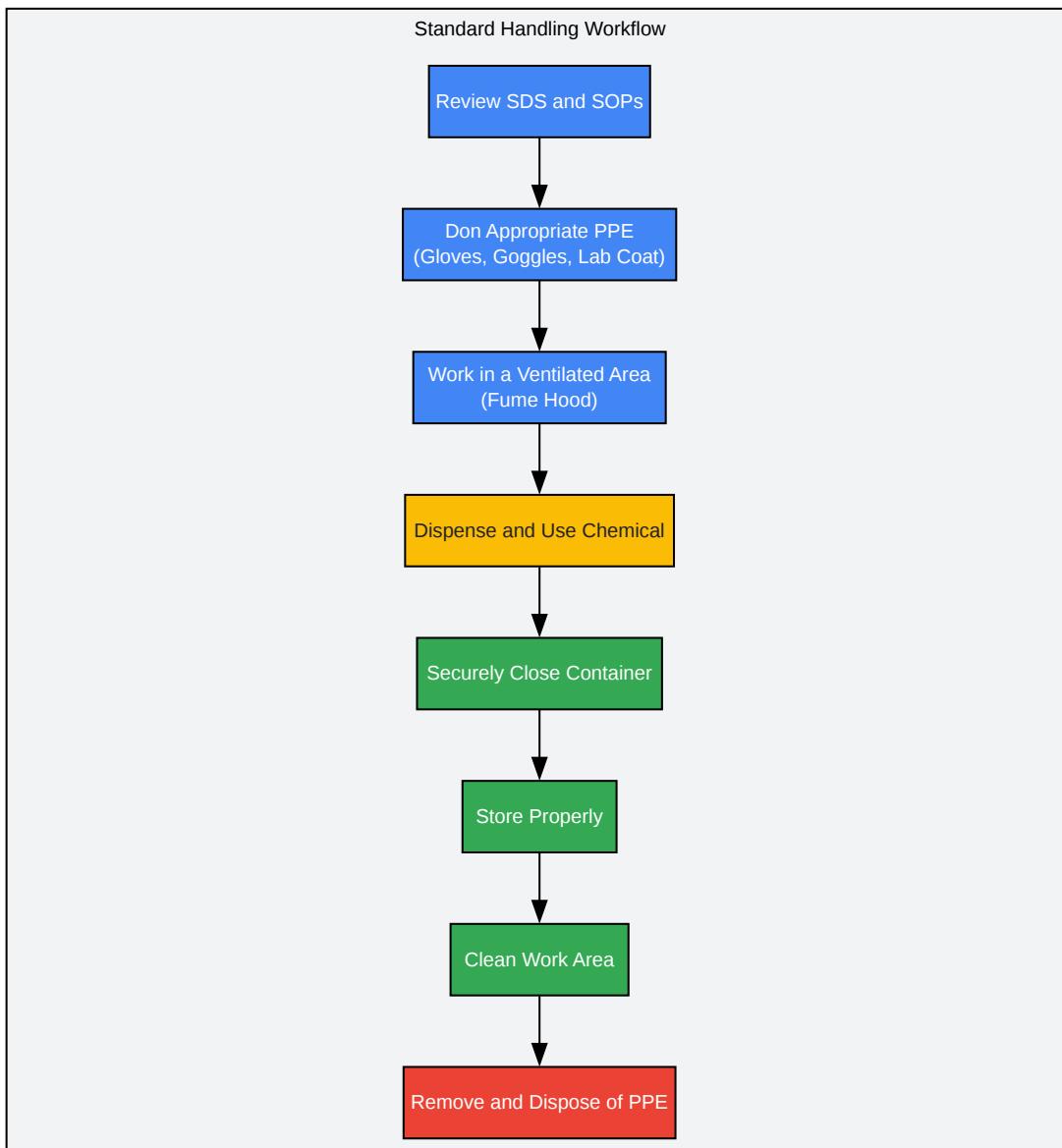
Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>28</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	196.37 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	41446-66-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless liquid	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	~250 °C	<a href="#">[1]</a>
Melting Point	~ -12 °C / 10.4 °F (for 1-Tetradecene)	<a href="#">[4]</a>
Density	~ 0.8 g/cm <sup>3</sup> at 20 °C	<a href="#">[1]</a>
Flash Point	115 °C / 239 °F (for 1-Tetradecene)	<a href="#">[4]</a>
Autoignition Temperature	235 °C / 455 °F (for 1-Tetradecene)	<a href="#">[4]</a>
Solubility	Insoluble in water; Soluble in organic solvents.	<a href="#">[1]</a> <a href="#">[5]</a>
Vapor Pressure	23 hPa @ 20 °C (for 1-Tetradecene)	<a href="#">[4]</a>

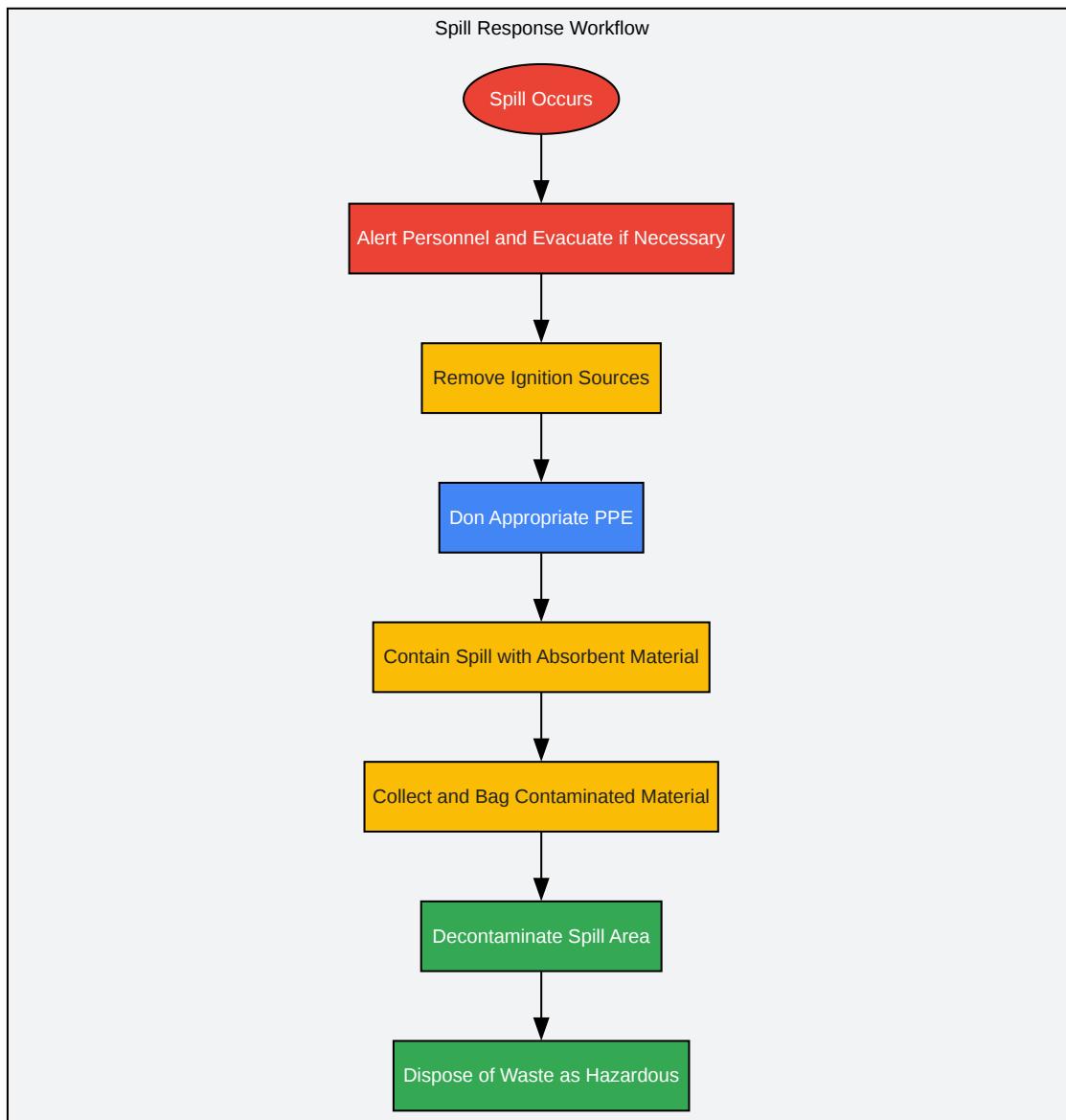
## Hazard Identification and Risk Assessment

**(E)-5-Tetradecene** is classified as a combustible liquid and poses an aspiration hazard if swallowed.[\[4\]](#)[\[5\]](#)[\[6\]](#) Repeated or prolonged skin contact may cause dryness or cracking.[\[4\]](#) A thorough risk assessment should be conducted before handling this chemical.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Risk Assessment Workflow







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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of (E)-5-Tetradecene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b196200#e-5-tetradecene-safety-and-handling-precautions>]

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